

molecular weight of Darifenacin dehydro impurity

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Compound of Interest

Compound Name: 2,3-
DehydroDarifenacinHydrobromide

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An In-Depth Technical Guide to the Molecular Weight and Characterization of Darifenacin Dehydro Impurity

Abstract

This technical guide provides a comprehensive analysis of Darifenacin dehydro impurity, a critical related substance in the manufacturing and stability testing of the active pharmaceutical ingredient (API) Darifenacin. As an M3 selective muscarinic receptor antagonist, Darifenacin is widely used in the treatment of overactive bladder.[1][2] The stringent requirements of regulatory bodies for drug purity necessitate a thorough understanding and precise control of all impurities. This document details the structural origins of the dehydro impurity, provides a definitive calculation of its molecular weight, and outlines a robust analytical methodology for its identification and characterization using Liquid Chromatography-Mass Spectrometry (LC-MS). The content herein is designed for researchers, analytical scientists, and drug development professionals engaged in the quality control and regulatory submission of Darifenacin.

Introduction: The Imperative of Impurity Profiling in Darifenacin

Darifenacin is a potent and selective antagonist of the M3 muscarinic acetylcholine receptor, which is the primary mediator of bladder muscle contractions.[2][3][4] Its efficacy in managing the symptoms of overactive bladder is well-established. The synthesis and storage of Darifenacin, a complex organic molecule, can lead to the formation of related substances, including synthetic intermediates and degradation products.[1]

According to International Council for Harmonisation (ICH) guidelines (Q3A/B), impurities in new drug substances and products must be identified, quantified, and controlled to ensure the safety and efficacy of the final pharmaceutical product. The Darifenacin dehydro impurity, also referred to as 2,3-Dehydro Darifenacin, is one such process-related impurity that requires meticulous monitoring.[5] Its formation involves a chemical transformation of the parent molecule, resulting in a distinct chemical entity with a different molecular weight. This guide provides the foundational knowledge required for its accurate identification.

Structural Elucidation and Molecular Weight Determination

The difference in molecular weight between Darifenacin and its dehydro impurity is a direct consequence of a specific structural modification. Understanding this change is fundamental to developing specific analytical methods.

Darifenacin: The Parent Molecule

Darifenacin's chemical structure features a 2,3-dihydrobenzofuran moiety.[3][6] This saturated heterocyclic ring is a key feature of the molecule.

- Chemical Name: (S)-2-{1-[2-(2,3-dihydrobenzofuran-5-yl)ethyl]-3-pyrrolidinyl}-2,2-diphenylacetamide
- Molecular Formula: $C_{28}H_{30}N_2O_2$ [3][7][8][9]
- Average Molecular Weight: 426.56 g/mol [2][8]

Darifenacin Dehydro Impurity: Structural Transformation

The term "dehydro" signifies the loss of hydrogen atoms. In this specific impurity, the transformation occurs at the 2 and 3 positions of the dihydrobenzofuran ring, resulting in the formation of an aromatic benzofuran ring system. This process involves the removal of two hydrogen atoms (H₂).

- Chemical Name: 2-[1-(2-benzofuran-5-yl-ethyl)-pyrrolidin-3-yl]-2,2-diphenylacetamide[10]
- Molecular Formula (Free Base): C₂₈H₂₈N₂O₂
- Molecular Weight Calculation (Free Base): The molecular weight is precisely 2.016 g/mol (the mass of two hydrogen atoms) less than that of the parent Darifenacin molecule, resulting in an average molecular weight of 424.54 g/mol .
- Molecular Formula (Hydrobromide Salt): C₂₈H₂₉BrN₂O₂[5][11]
- Average Molecular Weight (Hydrobromide Salt): 505.46 g/mol [5]

This mass difference of 2 Da is the distinctive signature used for the identification of this impurity via mass spectrometry.

Data Presentation: Comparative Molecular Weights

The following table summarizes the key quantitative data for Darifenacin and its dehydro impurity, providing a clear reference for analytical characterization.

Compound	Form	Molecular Formula	Average Molecular Weight (g/mol)	Monoisotopic Mass (Da)
Darifenacin	Free Base	C ₂₈ H ₃₀ N ₂ O ₂	426.56	426.2307
Darifenacin	Hydrobromide	C ₂₈ H ₃₁ BrN ₂ O ₂	507.47	506.1623
Darifenacin Dehydro Impurity	Free Base	C ₂₈ H ₂₈ N ₂ O ₂	424.54	424.2151
Darifenacin Dehydro Impurity	Hydrobromide	C ₂₈ H ₂₉ BrN ₂ O ₂	505.46	504.1467

Experimental Protocol: LC-MS/MS for Impurity Identification

High-Performance Liquid Chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is the definitive technique for identifying and quantifying known and unknown impurities in pharmaceutical samples.^{[10][12]} The following protocol provides a robust framework for the detection of Darifenacin dehydro impurity.

Objective

To develop a stability-indicating LC-MS/MS method capable of separating Darifenacin from its dehydro impurity and confirming the impurity's identity based on its exact mass and fragmentation pattern.

Materials and Instrumentation

- Reference Standards: Darifenacin Hydrobromide, 2,3-Dehydro Darifenacin Hydrobromide^[5]
- Solvents: HPLC or LC-MS grade Acetonitrile, Methanol, and ultrapure Water.
- Additives: Formic acid (≥99%).
- HPLC Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).^[13]

- Instrumentation: A UHPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF) or a triple quadrupole mass spectrometer.

Step-by-Step Methodology

- Standard and Sample Preparation:
 - Prepare a stock solution of Darifenacin Hydrobromide reference standard at 1.0 mg/mL in methanol.
 - Prepare a stock solution of the 2,3-Dehydro Darifenacin Hydrobromide impurity standard at 0.1 mg/mL in methanol.
 - Prepare a working "spiked" sample by diluting the Darifenacin stock solution to 800 µg/mL and spiking it with the impurity stock to a final concentration of 0.15% (1.2 µg/mL), using a 50:50 methanol:water diluent.[\[13\]](#)
 - Prepare the test sample (e.g., bulk drug substance) at a concentration of 800 µg/mL in the same diluent.
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 µL.
 - Gradient Program:
 - 0-5 min: 30% B
 - 5-25 min: 30% to 70% B
 - 25-30 min: 70% B

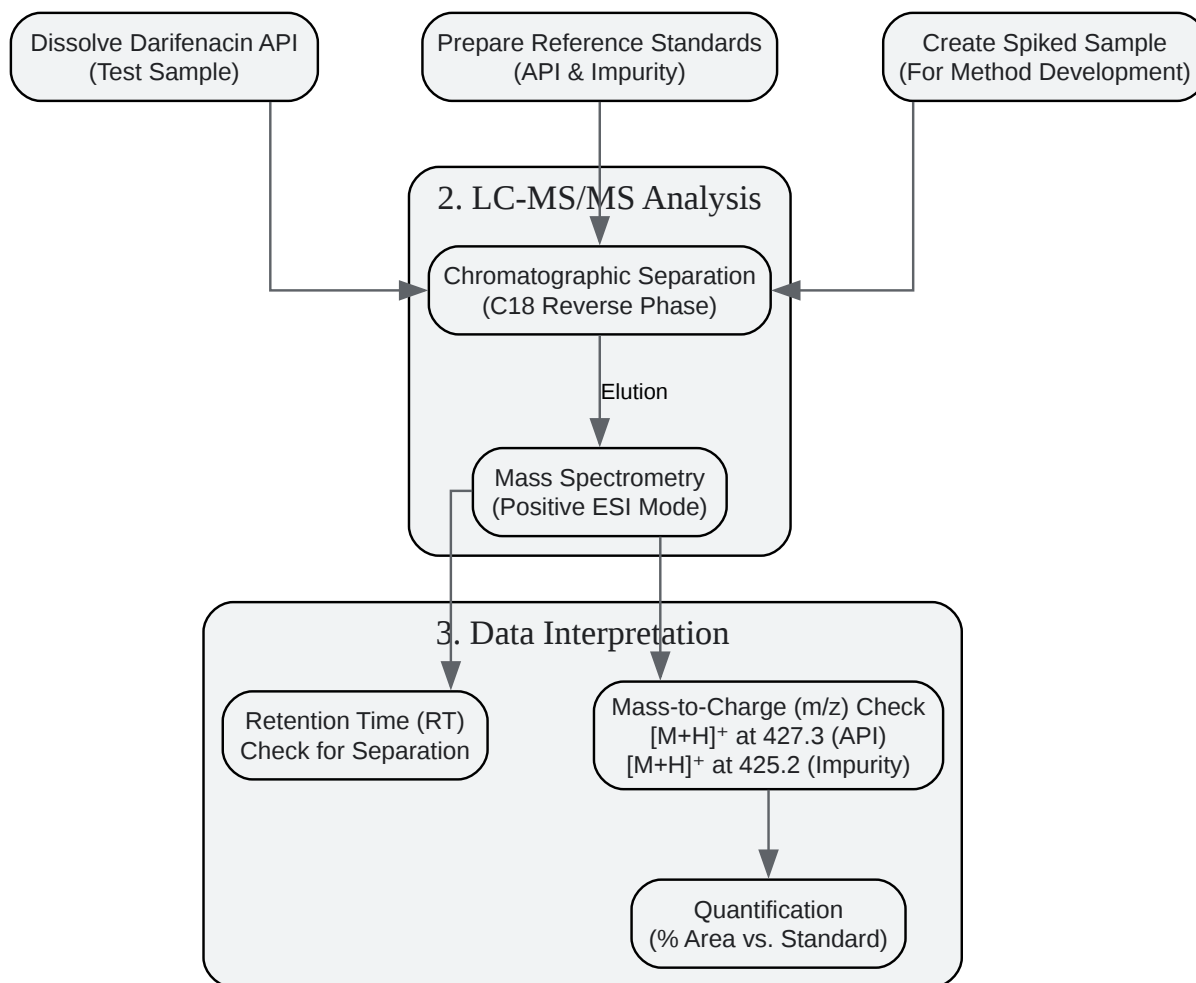
- 30-32 min: 70% to 30% B
- 32-40 min: 30% B (Re-equilibration)
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Mode: Full Scan (m/z 100-600) to detect all ions and Multiple Reaction Monitoring (MRM) for quantification.
 - Key Ion Transitions (MRM):
 - Darifenacin: Monitor the transition of the parent ion $[M+H]^+$ m/z 427.3 to a characteristic product ion, such as m/z 147.3.[\[14\]](#)
 - Dehydro Impurity: Monitor the transition of the parent ion $[M+H]^+$ m/z 425.2 to a corresponding product ion.
 - Gas Temperatures & Voltages: Optimize source parameters (e.g., capillary voltage, desolvation gas temperature and flow) to achieve maximum ion intensity for Darifenacin.

Data Interpretation

- Chromatographic Separation: The dehydro impurity, being slightly more non-polar due to the aromatic benzofuran ring, is expected to have a slightly longer retention time than the parent Darifenacin on a C18 column.
- Mass Spectrometric Confirmation: The definitive confirmation is the detection of a chromatographic peak at the expected retention time exhibiting a parent ion $[M+H]^+$ at m/z 425.2. This mass corresponds precisely to the molecular weight of the $C_{28}H_{28}N_2O_2$ free base.

Visualization of the Analytical Workflow

The logical flow of the impurity identification process is critical for ensuring reproducible and validatable results.



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Caption: Workflow for the identification and quantification of Darifenacin dehydro impurity.

Conclusion

The molecular weight of the Darifenacin dehydro impurity free base is definitively established as 424.54 g/mol, which is 2.016 g/mol less than the parent API due to the loss of two hydrogen atoms during the formation of a benzofuran ring from a dihydrobenzofuran ring. This mass difference serves as the primary identifier in mass spectrometric analysis. The provided LC-MS/MS protocol offers a robust and specific method for the separation and positive identification of this critical process impurity, ensuring that drug development professionals can meet the stringent purity requirements set forth by global regulatory agencies.

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